

Operational Guide: Safe Disposal of 6-Iodo-5-hexyn-1-ol

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Compound of Interest

Compound Name: 5-Hexyn-1-ol, 6-iodo-

CAS No.: 106335-92-6

Cat. No.: B14337295

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Executive Summary: Immediate Action Required

Do not dispose of this compound down the drain. 6-Iodo-5-hexyn-1-ol is a functionalized iodoalkyne.^[1] Unlike standard alkyl halides, the iodine atom is bonded to an sp-hybridized carbon (C≡C-I).^[1] This bond is energetically labile.

- Primary Hazard: Energetic decomposition upon heating or concentration; formation of free iodine (); potential shock sensitivity if dry and pure.^[1]
- Waste Classification: High Hazard / Reactive (if pure) or Halogenated Organic (if dilute).^[1]
- Critical Constraint: DO NOT mix with oxidizing agents, strong acids, or waste streams containing active metals (Copper/Silver) to prevent the formation of explosive metal acetylides or violent decomposition.^[1]

Hazard Characterization & Mechanism

To handle this compound safely, you must understand the underlying instability.

- The Iodoalkyne Moiety ():
The C(sp)-I bond is significantly weaker than a standard C(sp³)-I bond.[1] It is susceptible to homolytic cleavage under light or heat, releasing iodine radicals and leaving a reactive alkynyl radical.
- Decomposition Risks:
 - Photolysis: Exposure to UV/visible light accelerates the release of , turning samples violet/brown.[1]
 - Lewis Acid Sensitivity: The hydroxyl group (-OH) on the tail can coordinate with Lewis acids, potentially facilitating intramolecular cyclization or polymerization, which is exothermic.[1]
 - Shock Sensitivity: While 6-iodo-5-hexyn-1-ol is a liquid/oil and less sensitive than solid diiodoacetylene, aged samples that have crystallized or concentrated can become shock-sensitive.[1]

Pre-Disposal Stabilization Protocol

Before moving the material to a waste container, you must stabilize it. Never place pure, concentrated iodoalkynes directly into a general waste drum.[1]

Step 1: Dilution (The "Solution to Pollution")

Dilution desensitizes the material by absorbing thermal energy released during any potential micro-decomposition.[1]

- Solvent Choice: Dichloromethane (DCM) or Ethyl Acetate.[1]
 - Why: DCM is non-flammable and compatible with halogenated waste streams.[1] Ethyl Acetate is a good alternative if non-halogenated streams are preferred by your facility (though the iodine content usually mandates a halogenated stream).
- Ratio: Dilute the material to at least 10% v/v (1 part compound : 9 parts solvent).

Step 2: Chemical Quenching (Optional but Recommended for Old Samples)

If the sample is old (visible purple/brown color indicating free

), wash the organic solution with a reducing agent before disposal.^[1]

- Reagent: 10% Aqueous Sodium Thiosulfate () or Sodium Bisulfite ().^[1]
- Procedure: Shake the organic layer with the aqueous reductant in a separatory funnel until the color dissipates.^[1] Separate the layers. This removes free iodine but does not destroy the C-I bond.^[1]

Disposal Workflows

Select the workflow that matches your material's state.

Scenario A: Pure Chemical or Concentrated Stock^[1]

- Classification: High Hazard / Lab Pack.^[1]
- Container: Amber glass bottle with a Teflon-lined screw cap.^[1]
- Labeling: "Hazardous Waste - 6-Iodo-5-hexyn-1-ol - Reactive/Light Sensitive."^[1]
- Action: Do not pour into a bulk drum. Pack this bottle into a secondary container (vermiculite-lined box) and request a specific "Lab Pack" pickup from your EHS/Waste Management provider.

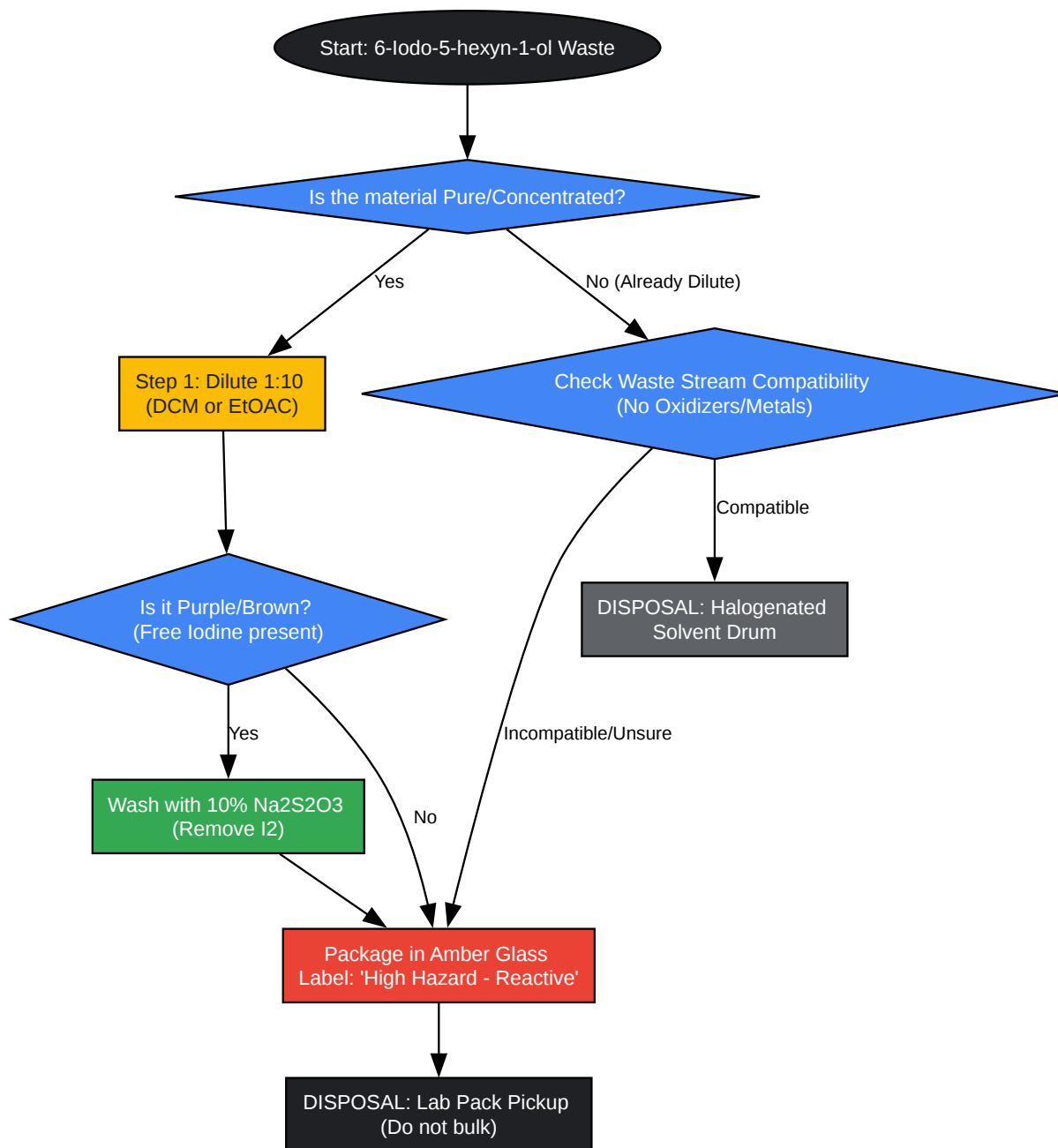
Scenario B: Reaction Mixtures & Dilute Washings

- Classification: Halogenated Organic Solvent Waste.^[1]
- Compatibility Check: Ensure the waste container does not contain:
 - Strong Oxidizers (Peroxides, Nitric Acid).^[1]

- Active Metals (Copper turnings, Zinc dust).[1]
- Action: Pour the diluted mixture into the "Halogenated Waste" carboy. Close the lid immediately to prevent fume release.

Visual Decision Logic

The following diagram outlines the decision-making process for disposing of 6-iodo-5-hexyn-1-ol to ensure safety and compliance.



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Caption: Decision tree for segregating high-risk concentrated iodoalkynes from standard halogenated waste streams.

Emergency Response

- Spill (Small < 10 mL):
 - Absorb with vermiculite or sand.
 - Do not use paper towels (organic material + iodine + oxidizer potential = fire risk).[1]
 - Place in a sealed bag and label as hazardous debris.
- Skin Contact:
 - Iodoalkynes are potent alkylating agents.
 - Wash immediately with soap and water for 15 minutes.
 - If yellow staining (iodine) persists, wash with dilute sodium thiosulfate solution.

References

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Sources

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